

Isomintlactone GC-MS identification

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Compound Focus: Isomintlactone

CAS No.: 13341-72-5

Cat. No.: S587106

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Chemical Profile of Isomintlactone

The table below summarizes the fundamental chemical identifiers and predicted physicochemical properties of **Isomintlactone** that are relevant for GC-MS analysis [1].

Property	Value / Description
IUPAC Name	(6S,7aR)-3,6-dimethyl-5,6,7,7a-tetrahydro-4H-1-benzofuran-2-one [2]
Molecular Formula	C ₁₀ H ₁₄ O ₂ [1] [3]
Average Molecular Weight	166.22 g/mol [1] [3]
CAS Registry Number	75684-66-1; 13341-72-5 (other stereoisomer) [1] [3]
Chemical Class	Benzofurans (a benzene ring fused to a dihydrofuran-2-one) [1]
Predicted LogP	2.26 [1]
Water Solubility	5 g/L (Predicted) [1]
Optical Rotation	[α] _{20D} -51.8 (c=10 in ethanol) for one enantiomer [1]

Analytical Parameters for GC-MS

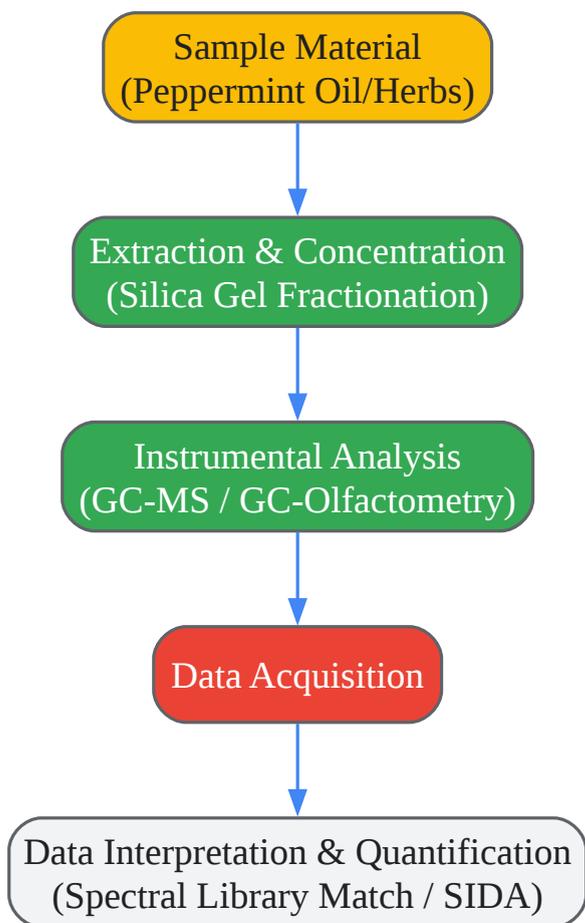
For effective GC-MS analysis, both the compound's characteristics and instrument parameters must be considered. **Isomintlactone** is typically present at trace levels in peppermint oil and requires effective separation and sensitive detection [3].

Sample Preparation and Extraction

Isomintlactone can be isolated from natural sources like peppermint oil through the following established techniques [3]:

- **Silica Gel Fractionation:** Used to concentrate lactones from the oil before analysis.
- **Gas Chromatography-Olfactometry (GCO):** Helps isolate odor-active compounds for identification.
- **Stable Isotope Dilution Assay (SIDA):** Employed for accurate quantitative analysis using a deuterium-labeled internal standard.

The following workflow diagrams a general approach for sample preparation and analysis:



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*General experimental workflow for identifying and quantifying **Isomintlactone**.*

GC-MS Instrumental Setup

While the search results do not contain a specific method for **Isomintlactone**, general principles and methods for similar compounds can be adapted. The following table suggests key parameters to optimize based on practices from recent GC-MS studies [4] [5] [6].

Parameter	Suggested Configuration / Consideration
GC Column	Medium-to-high polarity stationary phase (e.g., DB-Select 624 UI, DB-Wax) [6].
Injection Mode	Split or splitless, depending on concentration.

Parameter	Suggested Configuration / Consideration
Injection Port Temp.	~250 °C (Ensure stability of compounds) [5].
Carrier Gas & Flow	Helium, fixed flow (e.g., 2 mL/min) [5].
Oven Temp. Program	Optimized gradient (e.g., 40°C to 280°C at varying rates) to achieve separation [5].
MS Ionization	Electron Ionization (EI) at 70 eV for library-compatible spectra [1] [7].
MS Acquisition	Full scan (e.g., m/z 50-500) for untargeted analysis; SIM for high sensitivity in quantification [7].

Spectral Data and Identification

Under standard 70 eV EI conditions, **Isomintlactone** will produce a reproducible mass spectrum that serves as its primary fingerprint.

- **Spectral Interpretation:** The mass spectrum is characterized by key fragments resulting from the breakdown of the molecular ion. The most abundant fragments and their proposed assignments should be used for confirmation [1].
- **Library Matching:** The acquired spectrum should be searched against commercial spectral libraries (e.g., NIST, Wiley) for identification. The FooDB record lists a **Primary ID of FDB014928**, which can be a useful reference [1].

Key Considerations for Researchers

- **Stereochemistry Matters:** **Isomintlactone** has defined stereocenters. The naturally occurring form has the absolute configuration (6S,7aR). Chiral GC columns may be necessary to resolve it from other stereoisomers like mintlactone, as they have different sensory properties [2] [3].
- **Concentration is Low:** Be aware that **Isomintlactone** is a **trace-level odorant** in peppermint oil. Highly sensitive techniques like SIDA or Selected Ion Monitoring (SIM) are often required for accurate quantification [3].
- **Focus on Natural Products:** The primary application and identification of **Isomintlactone** are in **food science, flavor chemistry, and aroma analysis**. It is generally recognized as safe (GRAS) as

a flavoring agent [3].

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